

Application Note: Tert-Butyl Methyl Sulfide in Petrochemical Processing

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Compound of Interest

Compound Name: *tert-Butyl methyl sulfide*

Cat. No.: *B1345668*

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Introduction

This document addresses the topic of **tert-Butyl methyl sulfide** (TBMS) and its purported use in the refining of liquefied petroleum gas (LPG). An analysis of available scientific literature and industry documentation reveals a significant discrepancy between commercial claims and established refining practices. While some chemical suppliers describe TBMS as an additive for adjusting sulfur content in LPG, the overwhelming body of evidence indicates that the primary goal of LPG refining is the removal of sulfur compounds. Scientific studies identify TBMS not as an additive to LPG, but as a compound that can be formed during the processing of C4 streams (a component of LPG) for the production of gasoline additives like methyl tert-butyl ether (MTBE).

This application note clarifies the role of sulfur compounds in LPG, explains the context in which **tert-Butyl methyl sulfide** is formed, and provides a logical framework for understanding these processes.

Sulfur in Liquefied Petroleum Gas (LPG): A Contaminant and an Odorant

LPG, which primarily consists of propane and butane, is a widely used fuel. In its natural state, it is odorless. The refining process for LPG focuses on removing impurities, including sulfur compounds, to ensure it is non-corrosive and environmentally friendly when combusted.^{[1][2]} The process of removing sulfur compounds is known as "sweetening."^[1]

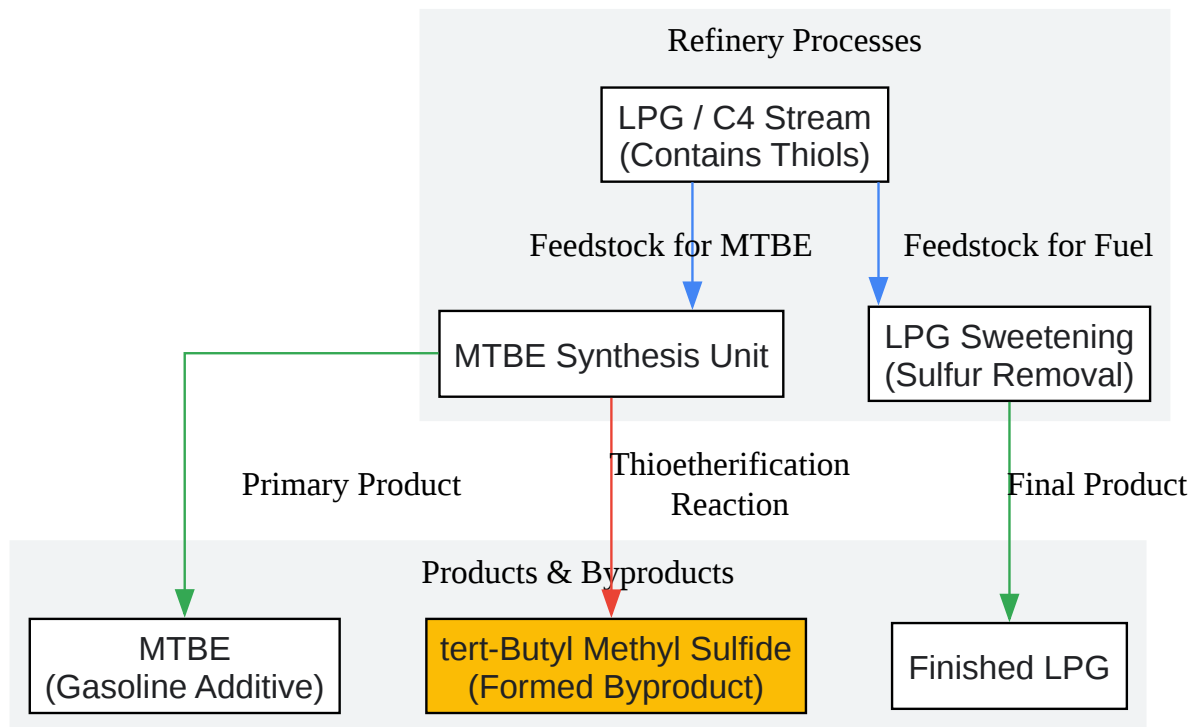
However, for safety reasons, a sulfur-containing compound is deliberately added to LPG in small, controlled amounts after refining. This process is called odorization, and it gives the gas a distinct, unpleasant smell that allows for the easy detection of leaks. The most commonly used odorant for LPG is ethyl mercaptan.[3][4] Other sulfur compounds like tert-Butyl mercaptan (TBM) are used in natural gas odorization.[5][6] The addition of a sulfide like **tert-Butyl methyl sulfide** for odorization or to meet sulfur specifications is not a documented standard practice.

Tert-Butyl Methyl Sulfide: Formation in C4 Stream Processing

While not intentionally added to LPG, **tert-Butyl methyl sulfide** has been identified as a compound that is "newly formed" during certain refining processes.[7] Specifically, its formation is associated with the processing of C4 streams (containing butanes and butenes) that are used as feedstock for the production of methyl tert-butyl ether (MTBE), a gasoline octane booster.[7][8][9]

The formation occurs through a process called thioetherification, where thiols (mercaptans) present in the C4 feedstock react with butenes.[7] This indicates that **tert-Butyl methyl sulfide** is a reaction byproduct in a process related to, but distinct from, the production of finished LPG fuel. The C4 stream used for MTBE production can be sourced from an LPG stream, which may be the origin of the association between TBMS and "LPG refining." [7][10][11]

The logical workflow for the formation of **tert-Butyl methyl sulfide** in this context is as follows:



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*Formation of **tert-Butyl methyl sulfide** in a refinery context.*

Data on Relevant Compounds and Processes

While there is no quantitative data available for the application of **tert-Butyl methyl sulfide** as an additive in LPG refining, the following table summarizes the properties of relevant compounds discussed.

Compound	CAS Number	Molecular Formula	Boiling Point (°C)	Primary Role in Petrochemical Industry
tert-Butyl methyl sulfide	6163-64-0	C ₅ H ₁₂ S	101-102	Byproduct in MTBE synthesis; Intermediate for organic synthesis[12]
Ethyl Mercaptan	75-08-1	C ₂ H ₆ S	35	Odorant for LPG[3][4]
tert-Butyl Mercaptan (TBM)	75-66-1	C ₄ H ₁₀ S	62-64	Odorant for Natural Gas[5]
Methyl tert-butyl ether (MTBE)	1634-04-4	C ₅ H ₁₂ O	55.2	Gasoline octane booster[8][9]

Protocols: A Corrective Perspective

Given the evidence, providing a protocol for the addition of **tert-Butyl methyl sulfide** to LPG would be scientifically unfounded. Instead, a more relevant protocol for a researcher in this field would be the detection and quantification of **tert-Butyl methyl sulfide** in C4 streams or MTBE products.

Experimental Protocol: Detection of TBMS in MTBE

Objective: To identify and quantify the presence of **tert-Butyl methyl sulfide** and other sulfur compounds in a sample of Methyl tert-butyl ether (MTBE).

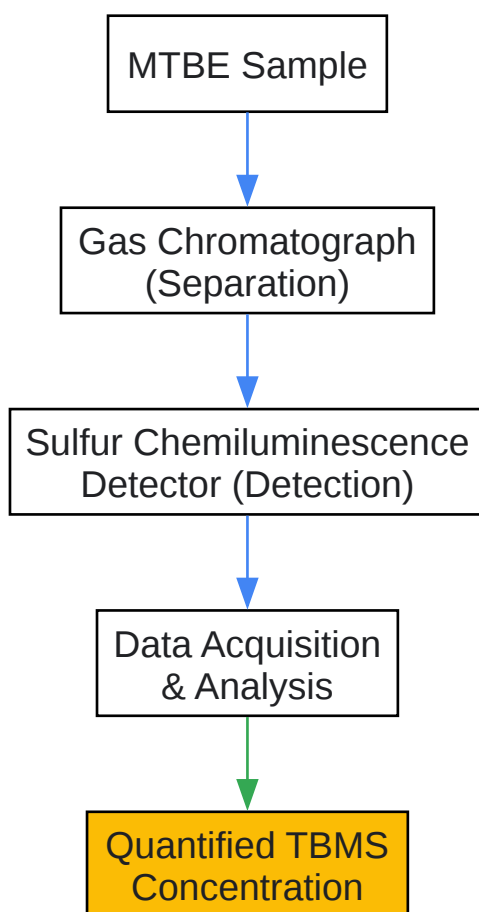
Methodology: Gas Chromatography with a Sulfur Chemiluminescence Detector (GC-SCD). This method is highly selective and sensitive to sulfur compounds.

Procedure:

- Sample Preparation:

- Obtain a representative sample of MTBE from the production stream.
- No special preparation is typically needed, but the sample should be free of particulate matter.
- Instrumentation (based on a typical setup):
 - Gas Chromatograph: Agilent GC equipped with a PONA column (or similar capillary column suitable for hydrocarbon analysis).
 - Detector: Sulfur Chemiluminescence Detector (SCD).
 - Carrier Gas: Helium or Nitrogen, at a constant flow rate.
- GC-SCD Analysis:
 - Inject a small, precise volume of the MTBE sample into the GC inlet.
 - The sample is vaporized and carried through the column, where compounds are separated based on their boiling points and interactions with the column's stationary phase.
 - As sulfur-containing compounds elute from the column, they enter the SCD. In the detector, they are combusted in an ozone-rich atmosphere, which produces a chemiluminescent reaction.
 - The light emitted is detected by a photomultiplier tube, generating a signal that is proportional to the amount of sulfur.
- Data Analysis:
 - Identify the peak corresponding to **tert-Butyl methyl sulfide** by comparing its retention time to that of a known standard.
 - Quantify the concentration of TBMS by integrating the peak area and comparing it to a calibration curve generated from standards of known concentrations.

The following workflow illustrates the analytical process:



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Workflow for the detection of TBMS in MTBE.

Conclusion

The assertion that **tert-Butyl methyl sulfide** is used as an additive in LPG refining to adjust sulfur content is not supported by scientific evidence or established industry practices. The primary role of sulfur management in LPG production is the removal of sulfur compounds, followed by the addition of an odorant, typically ethyl mercaptan, for safety. **Tert-Butyl methyl sulfide** is more accurately characterized as a byproduct formed during the processing of C4 streams for the synthesis of MTBE. Therefore, research and development efforts should be focused on the detection and management of this compound as an impurity in related process streams rather than its application as an additive to finished LPG.

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